

Preparation of WAY-100135 Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: WAY-100135

Cat. No.: B1683583

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **WAY-100135**, a potent and selective 5-HT_{1A} receptor antagonist. Adherence to these guidelines is crucial for ensuring the compound's stability and the reproducibility of experimental results. The information herein is compiled from publicly available data sheets from various suppliers.

Compound Information

WAY-100135 is commonly supplied as the dihydrochloride salt, which influences its molecular weight and solubility. It is imperative to use the correct molecular weight for accurate molar concentration calculations.

Property	Value	Source
Chemical Name	(S)-N-tert-Butyl-3-(4-(2-methoxyphenyl)-piperazin-1-yl)-2-phenylpropanamide dihydrochloride	[1] [2]
Molecular Formula	C ₂₄ H ₃₃ N ₃ O ₂ ·2HCl	[1] [2]
Molecular Weight	468.47 g/mol	[1] [2] [3]
Purity	≥98%	[1] [2]
Form	Solid	

Solubility Data

The choice of solvent is critical for preparing a stable stock solution. Dimethyl sulfoxide (DMSO) is the recommended solvent for achieving high concentration stock solutions. Water can also be used, but at significantly lower concentrations and may require physical methods to aid dissolution.

Solvent	Maximum Concentration	Conditions	Source
DMSO	100 mM	-	[1] [2] [4]
Water	5 mM	With gentle warming	[1] [2] [4]
Water	10 mM	With sonication	[1] [2] [4]

Experimental Protocols

Materials and Equipment

- **WAY-100135** dihydrochloride powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, nuclease-free water

- Vortex mixer
- Sonicator (optional, for aqueous solutions)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Pipettes and sterile filter tips

Protocol for Preparing a 100 mM DMSO Stock Solution

This protocol describes the preparation of a 100 mM stock solution of **WAY-100135** in DMSO.

- **Acclimatization:** Allow the vial of **WAY-100135** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **WAY-100135** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 46.85 mg of the compound (Molecular Weight = 468.47).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 40°C) can be used to aid dissolution if necessary, but is not typically required for DMSO.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes or cryovials to minimize freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[3]

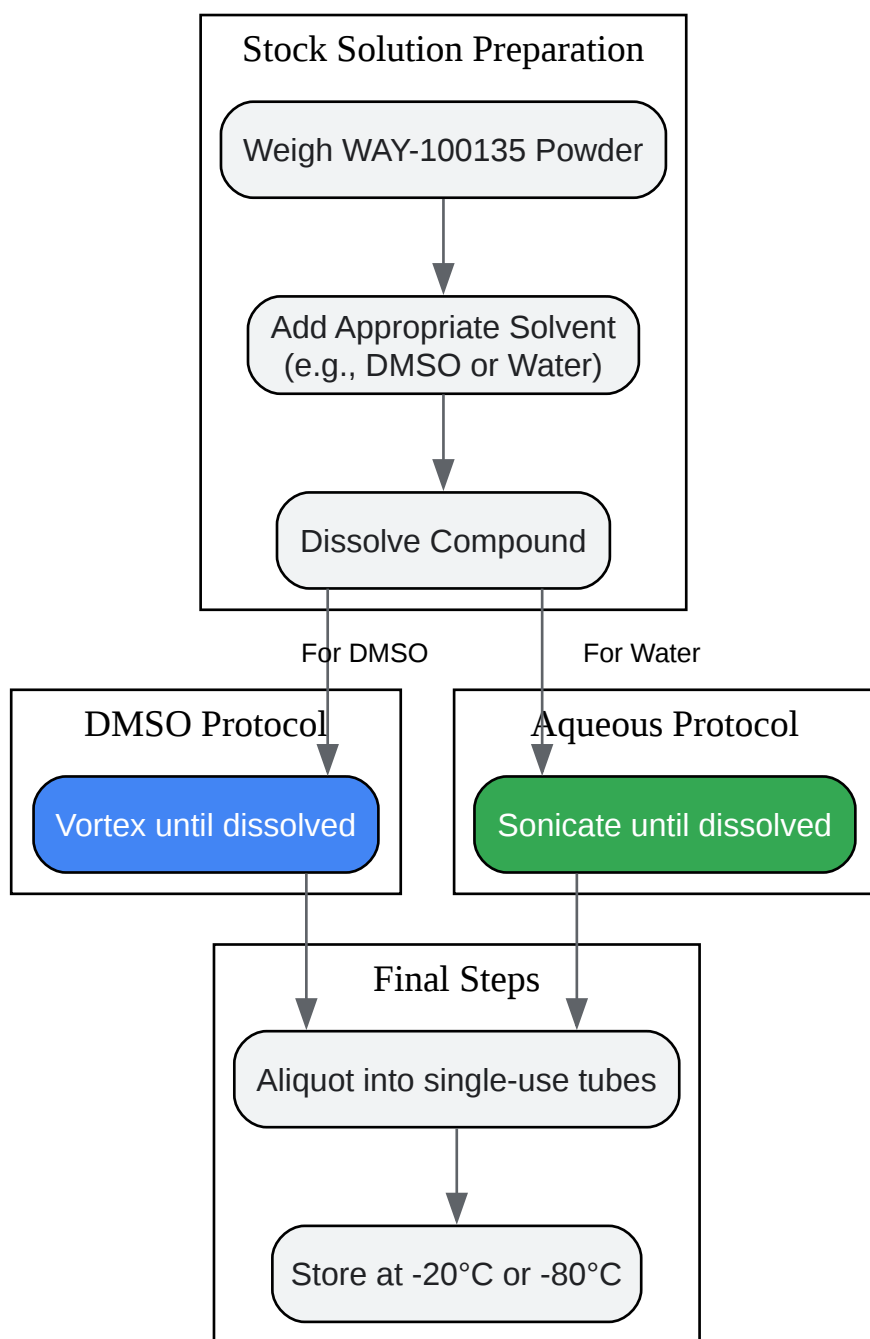
Protocol for Preparing a 10 mM Aqueous Stock Solution

This protocol is for applications where DMSO is not suitable. Note the lower achievable concentration and the need for sonication.

- Acclimatization: Allow the vial of **WAY-100135** powder to reach room temperature.
- Weighing: Weigh the desired amount of **WAY-100135** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.68 mg.
- Dissolution: Add the appropriate volume of sterile, nuclease-free water. For the example above, add 1 mL of water.
- Sonication: Sonicate the solution until the compound is fully dissolved.^{[1][2][4]} Gentle warming can also be applied.
- Sterilization (Optional but Recommended): If the aqueous solution is to be used in cell culture, it should be filter-sterilized through a 0.22 µm syringe filter.^[3]
- Aliquoting and Storage: Aliquot the solution into sterile tubes and store at -20°C or -80°C. Aqueous solutions may be more prone to degradation, so long-term storage should be carefully monitored.

Visualization of Experimental Workflow

The following diagram illustrates the key steps for preparing a stock solution of **WAY-100135**.



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